

Technical Guide: Biological Potential & Synthetic Utility of 2-Bromo-3-methyl-4-nitropyridine

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: 2-bromo-3-methyl-4-nitroPyridine

CAS No.: 79055-55-3

Cat. No.: B1280534

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Executive Summary

2-Bromo-3-methyl-4-nitropyridine is a trisubstituted pyridine derivative that serves as a "linchpin" intermediate in the synthesis of fused heteroaromatic drug candidates. Its value lies in its orthogonal reactivity profile:

- C4-Nitro Group: Highly activated for nucleophilic aromatic substitution () or reduction to an amine (precursor for cyclization).
- C2-Bromine: A handle for transition-metal catalyzed cross-coupling (Suzuki-Miyaura, Buchwald-Hartwig).
- C3-Methyl: An acidic "benzylic-like" site capable of condensation reactions (e.g., with DMF-DMA) to form fused bicyclic systems like 5-azaindoles (pyrrolo[3,2-c]pyridines).

This scaffold is critical in the development of Kinase Inhibitors (Oncology), Proton Pump Inhibitors (PPIs) (Gastroenterology), and next-generation Antimicrobials.

Chemical Identity & Physical Properties[1]

Property	Specification
IUPAC Name	2-bromo-3-methyl-4-nitropyridine
CAS Number	79055-55-3
Molecular Formula	
Molecular Weight	217.02 g/mol
Appearance	Yellow to orange crystalline solid
Melting Point	122–125 °C (lit.)
Solubility	Soluble in DMSO, DMF, DCM; sparingly soluble in water.
Reactivity Class	Electron-deficient Heterocycle / Nitroaromatic

Core Synthetic Utility & Reaction Pathways[2][3][4][5]

The biological activity of this molecule is realized through its transformation into bioactive cores. The diagram below illustrates the three primary "divergent" pathways available to researchers using this scaffold.

Pathway A: The Azaindole Cyclization (Kinase Inhibitors)

The interaction between the ortho-methyl (C3) and nitro (C4) groups allows for the Leimgruber-Batcho indole synthesis equivalent, generating the 5-azaindole core. This scaffold is isosteric with indole but possesses distinct hydrogen-bonding capabilities, making it a privileged structure in ATP-competitive kinase inhibitors (e.g., JAK, Aurora, FLT3).

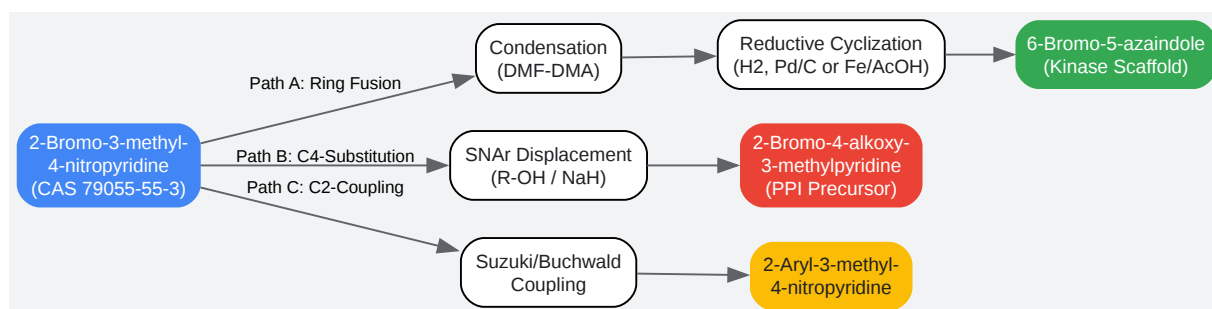
Pathway B: Nucleophilic Aromatic Substitution (PPIs)

The nitro group at C4 is para to the pyridine nitrogen, making it highly susceptible to

displacement by alkoxides or thiols. This is the primary route to Lansoprazole-type pyridine fragments, where the C4-nitro is replaced by a fluoroalkoxy group (e.g., 2,2,2-trifluoroethoxy).

Pathway C: C2-Functionalization (Diversity)

The C2-bromine atom remains intact during C4/C3 manipulations, allowing for late-stage diversification via palladium-catalyzed coupling to introduce aryl or heteroaryl side chains.



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Figure 1: Divergent synthetic pathways transforming the **2-bromo-3-methyl-4-nitropyridine** scaffold into bioactive cores.

Biological Applications

Oncology: Kinase Inhibition (5-Azaindoles)

The 5-azaindole (1H-pyrrolo[3,2-c]pyridine) scaffold derived from this starting material is a bioisostere of the indole ring found in many natural products.

- Mechanism: The nitrogen atom in the pyridine ring (N5) acts as a hydrogen bond acceptor in the kinase hinge region, while the pyrrole NH acts as a donor.
- Target Specificity: Derivatives have shown potency against JAK2 (myeloproliferative disorders) and c-Met (gastric/lung cancer).
- Advantage: The C2-bromine (becoming C6-bromo in the azaindole) allows for the attachment of "tail" groups that extend into the solvent-exposed region of the kinase pocket, improving solubility and pharmacokinetic properties.

Gastroenterology: Proton Pump Inhibitors (PPIs)

This molecule is a direct precursor to the "pyridine fragment" of second-generation PPIs.

- Target: H⁺/K⁺ ATPase (Gastric Proton Pump).
- Key Transformation: The displacement of the C4-nitro group with 2,2,2-trifluoroethanol yields the 4-(2,2,2-trifluoroethoxy) moiety characteristic of Lansoprazole.
- Differentiation: Unlike the chloro-analog, the bromo-analog allows for subsequent lithiation-formylation sequences to generate the necessary C2-linkage to the benzimidazole core.

Antimicrobial Activity

Nitropyridines themselves possess intrinsic antimicrobial properties.

- Activity: Research indicates activity against Mycobacterium tuberculosis and Gram-positive bacteria.
- Mechanism: The nitro group can undergo enzymatic reduction within bacteria to form reactive nitroso intermediates, which damage bacterial DNA and proteins (similar to the mechanism of metronidazole).

Experimental Protocols

Protocol A: Synthesis of 6-Bromo-5-azaindole (Kinase Scaffold)

This protocol describes the conversion of the core into the fused azaindole system.

- Enamine Formation:
 - Dissolve **2-bromo-3-methyl-4-nitropyridine** (1.0 eq) in anhydrous DMF.
 - Add N,N-Dimethylformamide dimethyl acetal (DMF-DMA) (1.5 eq).
 - Heat to 80–100°C for 4–6 hours under
 - .
 - Observation: Solution turns deep red (formation of the

-dimethylamino-styrene analog).

- Concentrate in vacuo to yield the crude enamine.
- Reductive Cyclization:
 - Dissolve the crude enamine in Glacial Acetic Acid.
 - Add Iron powder (Fe) (5.0 eq) portion-wise at 60°C (Exothermic!).
 - Reflux for 2 hours.^{[1][2]}
 - Workup: Filter through Celite, neutralize filtrate with
 , extract with Ethyl Acetate.
 - Yield: 6-bromo-1H-pyrrolo[3,2-c]pyridine (typically 60–75%).

Protocol B: Displacement (PPI Precursor)

This protocol demonstrates the high reactivity of the C4-nitro group.

- Reagents: 2,2,2-Trifluoroethanol (TFE) (1.2 eq), Sodium Hydride (NaH) (1.5 eq), THF.
- Procedure:
 - Suspend NaH in dry THF at 0°C.
 - Add TFE dropwise (gas evolution). Stir for 15 min to form sodium trifluoroethoxide.
 - Add solution of **2-bromo-3-methyl-4-nitropyridine** in THF dropwise.
 - Warm to Room Temperature (RT) and stir for 2 hours.
 - Note: The C2-bromine is relatively stable under these specific conditions; the C4-nitro is significantly more electrophilic due to the para-nitrogen resonance effect.
- Outcome: Formation of 2-bromo-3-methyl-4-(2,2,2-trifluoroethoxy)pyridine.

Safety & Handling (MSDS Highlights)

- Signal Word:WARNING
- Hazard Statements:
 - H315: Causes skin irritation.
 - H319: Causes serious eye irritation.
 - H335: May cause respiratory irritation.
- Energetic Hazard: As a nitro-pyridine, the compound possesses high energy potential. Avoid heating large quantities in closed vessels without pressure relief.
- Storage: Store under inert atmosphere (Argon/Nitrogen) at 2–8°C. Light sensitive.

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- To cite this document: BenchChem. [Technical Guide: Biological Potential & Synthetic Utility of 2-Bromo-3-methyl-4-nitropyridine]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b1280534/docs#technical-guide-biological-potential-synthetic-utility-of-2-bromo-3-methyl-4-nitropyridine\]](https://www.benchchem.com/product/b1280534/docs#technical-guide-biological-potential-synthetic-utility-of-2-bromo-3-methyl-4-nitropyridine)

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